

trans-2-Nonenal-D4 chemical structure and properties

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Compound of Interest

Compound Name: *trans-2-Nonenal-D4*

Cat. No.: B590956

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An In-depth Technical Guide to **trans-2-Nonenal-D4**

Introduction

trans-2-Nonenal-D4 is the deuterated analogue of trans-2-Nonenal, an unsaturated aldehyde that is a significant biomarker and mediator of oxidative stress. The parent compound, trans-2-Nonenal, is an endogenous product of the lipid peroxidation of polyunsaturated fatty acids (PUFAs).^{[1][2]} It is recognized by its characteristic unpleasant greasy and grassy odor and is a major contributor to the body odor associated with aging.^{[1][3]} Due to its high reactivity, trans-2-Nonenal readily forms covalent adducts with macromolecules such as proteins and nucleic acids, implicating it in the pathophysiology of numerous diseases, including cardiovascular and neurodegenerative conditions.^{[1][4][5]} The deuterated form, **trans-2-Nonenal-D4**, serves as an invaluable internal standard for the accurate quantification of endogenous trans-2-Nonenal in complex biological matrices using mass spectrometry-based methods.

Chemical Structure and Properties

trans-2-Nonenal-D4 is specifically labeled with four deuterium atoms on the terminal carbons (C8 and C9), which makes it chemically identical to its unlabeled counterpart in terms of reactivity but distinguishable by its higher mass.

Table 1: Chemical and Physical Properties of **trans-2-Nonenal-D4**

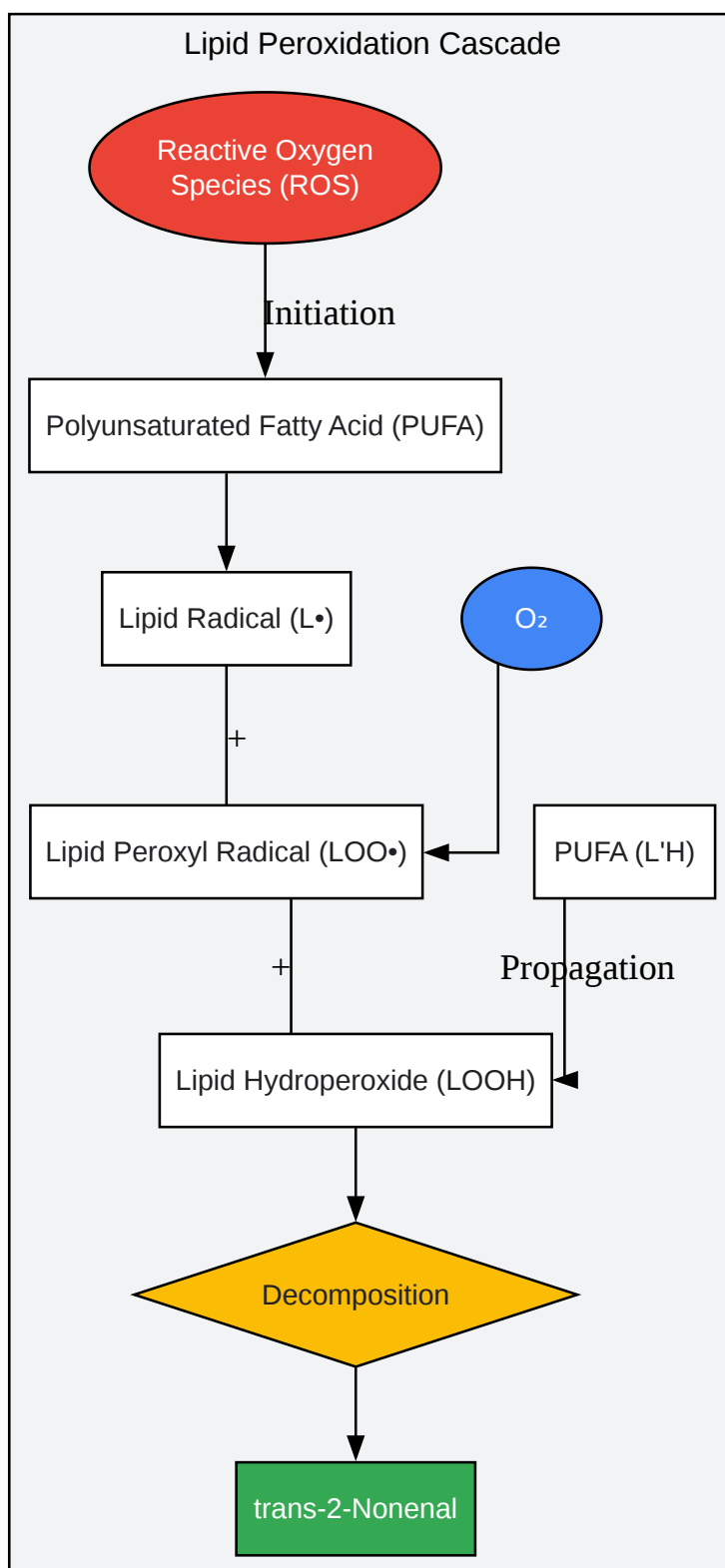
Property	Value	Reference
Chemical Name	trans-2-Nonenal-8,8,9,9-D4	
Synonyms	(2E)-2-Nonenal-8,8,9,9-D4	
CAS Number	221681-22-7	
Molecular Formula	C ₉ H ₁₂ D ₄ O	[6]
Molecular Weight	144.25 g/mol	[6]
Appearance	Liquid	
Storage	2-8°C, Refrigerator	

Table 2: Chemical and Physical Properties of trans-2-Nonenal (Unlabeled)

Property	Value	Reference
CAS Number	18829-56-6	[7][8][9]
Molecular Formula	C ₉ H ₁₆ O	[8]
Molecular Weight	140.22 g/mol	[2][8][10]
Appearance	Colorless to pale yellow liquid	[9][11]
Density	0.846 g/mL at 25°C	[2]
Boiling Point	88-90°C at 12 mmHg	[2]
Refractive Index	n ₂₀ /D 1.453	[2]
Solubility	Insoluble in water; Soluble in alcohol and oils	[2][9]
Odor	Green, cucumber, iris, citrus, fatty	[9]

Biological Significance and Signaling Pathways

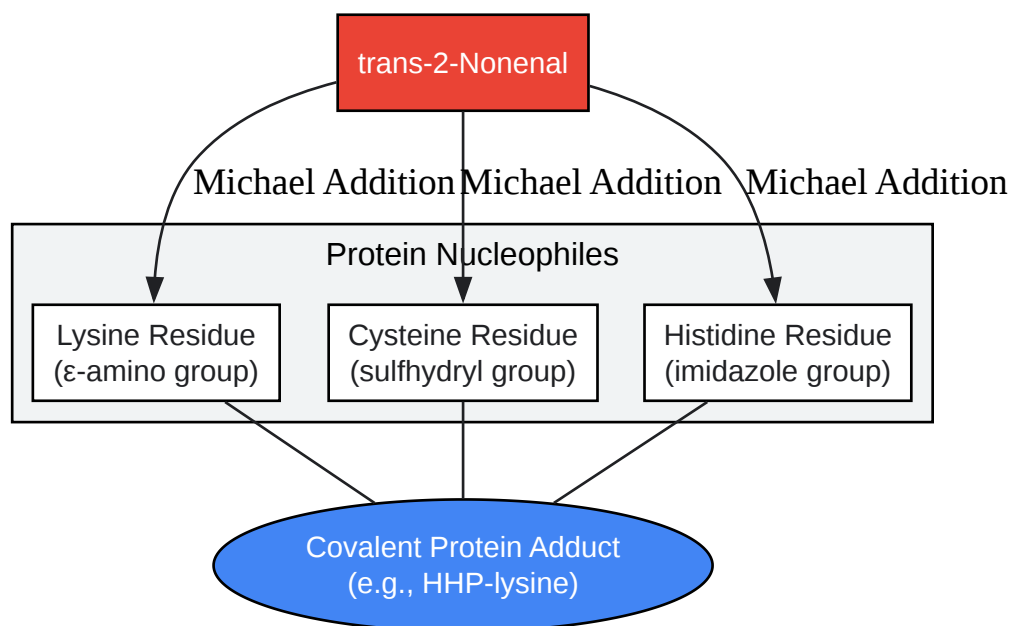
trans-2-Nonenal is generated from the oxidative degradation of ω -7 and ω -9 polyunsaturated fatty acids, such as palmitoleic acid and oleic acid, through a free radical-mediated cascade.^[1] This process, known as lipid peroxidation, is a hallmark of oxidative stress.



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Caption: Formation of trans-2-Nonenal via lipid peroxidation.

The high electrophilicity of trans-2-Nonenal, conferred by its α,β -unsaturated aldehyde structure, allows it to react with nucleophilic residues in proteins, primarily the sulfhydryl group of cysteine, the ϵ -amino group of lysine, and the imidazole group of histidine.[1] This covalent modification can alter protein structure and function, leading to cellular damage.



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Caption: Reaction of trans-2-Nonenal with protein residues.

Experimental Protocols

trans-2-Nonenal-D4 is crucial for quantifying the unlabeled aldehyde in biological samples. Below are summaries of typical experimental methodologies.

Synthesis of trans-2-Nonenal

A common laboratory synthesis involves a cross-metathesis reaction.[12]

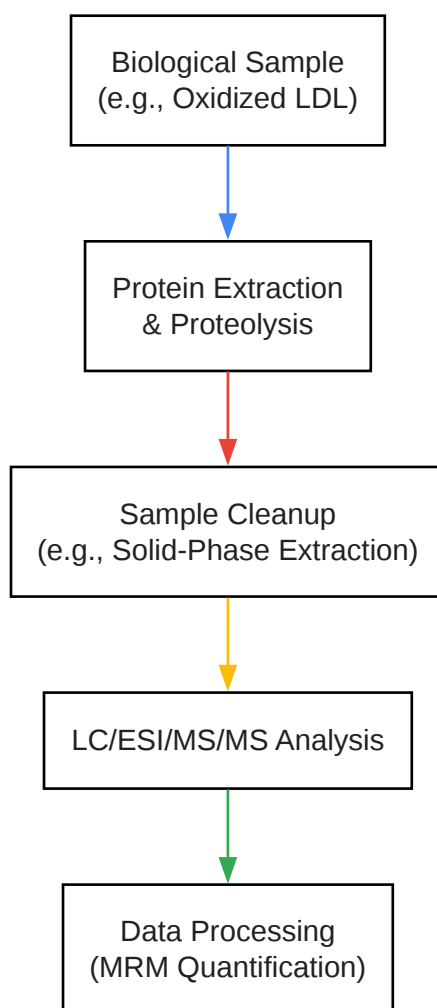
- Reactants: 1-octene and acrolein.
- Catalyst: A ruthenium-based catalyst (e.g., Grubbs catalyst) is added to a flask.[12]
- Solvent: Dichloromethane is typically used.[12]

- Procedure: The reactants are added to the catalyst solution in the solvent and stirred under a nitrogen atmosphere for approximately 24 hours.[\[12\]](#)
- Purification: The solvent is removed under vacuum, and the remaining mixture is purified using column chromatography on silica gel, typically with a hexane/diethyl ether gradient, to isolate the trans-2-Nonenal product.[\[12\]](#)

Quantification of trans-2-Nonenal-Protein Adducts by LC/MS/MS

This protocol outlines the detection of the specific lysine adduct, HHP-lysine, derived from trans-2-Nonenal.[\[1\]](#)[\[13\]](#)

- Sample Preparation: Proteins are extracted from a biological sample (e.g., tissue homogenate or plasma). The sample is spiked with a known amount of an appropriate internal standard.
- Proteolysis: The extracted proteins are subjected to exhaustive enzymatic digestion (e.g., using pronase or a combination of proteases) to release the modified amino acids.
- Chromatography: The resulting digest is analyzed by High-Performance Liquid Chromatography (HPLC) to separate the components.
- Mass Spectrometry: The HPLC eluent is directed to an Electrospray Ionization (ESI) source coupled to a tandem mass spectrometer (MS/MS).[\[1\]](#)[\[13\]](#)
- Detection: The instrument is operated in Multiple Reaction Monitoring (MRM) mode to specifically detect the transition from the precursor ion of HHP-lysine to its characteristic product ion (e.g., m/z 389 \rightarrow 260 for HHP-lysine).[\[1\]](#) Quantification is achieved by comparing the signal of the endogenous adduct to that of the stable isotope-labeled internal standard.



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Caption: Workflow for detecting protein-nonenal adducts.

Conclusion

trans-2-Nonenal-D4 is an essential tool for researchers in the fields of oxidative stress, aging, and drug development. Its use as an internal standard enables the precise measurement of its parent compound, a key lipid peroxidation product implicated in cellular damage and disease. Understanding the formation, reactivity, and analytical detection of trans-2-Nonenal provides critical insights into the molecular mechanisms of oxidative stress and offers potential targets for therapeutic intervention.

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